

Methyl pyrrolidine-3-carboxylate hydrochloride molecular weight and formula

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Compound of Interest

Compound Name: *Methyl pyrrolidine-3-carboxylate
hydrochloride*

Cat. No.: *B176232*

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Technical Guide: Methyl Pyrrolidine-3-Carboxylate Hydrochloride

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **methyl pyrrolidine-3-carboxylate hydrochloride**, a versatile building block in pharmaceutical and chemical synthesis. This document outlines its chemical properties, a detailed synthesis protocol, and its application in the development of kinase inhibitors targeting the ERK1/2 signaling pathway.

Core Compound Data

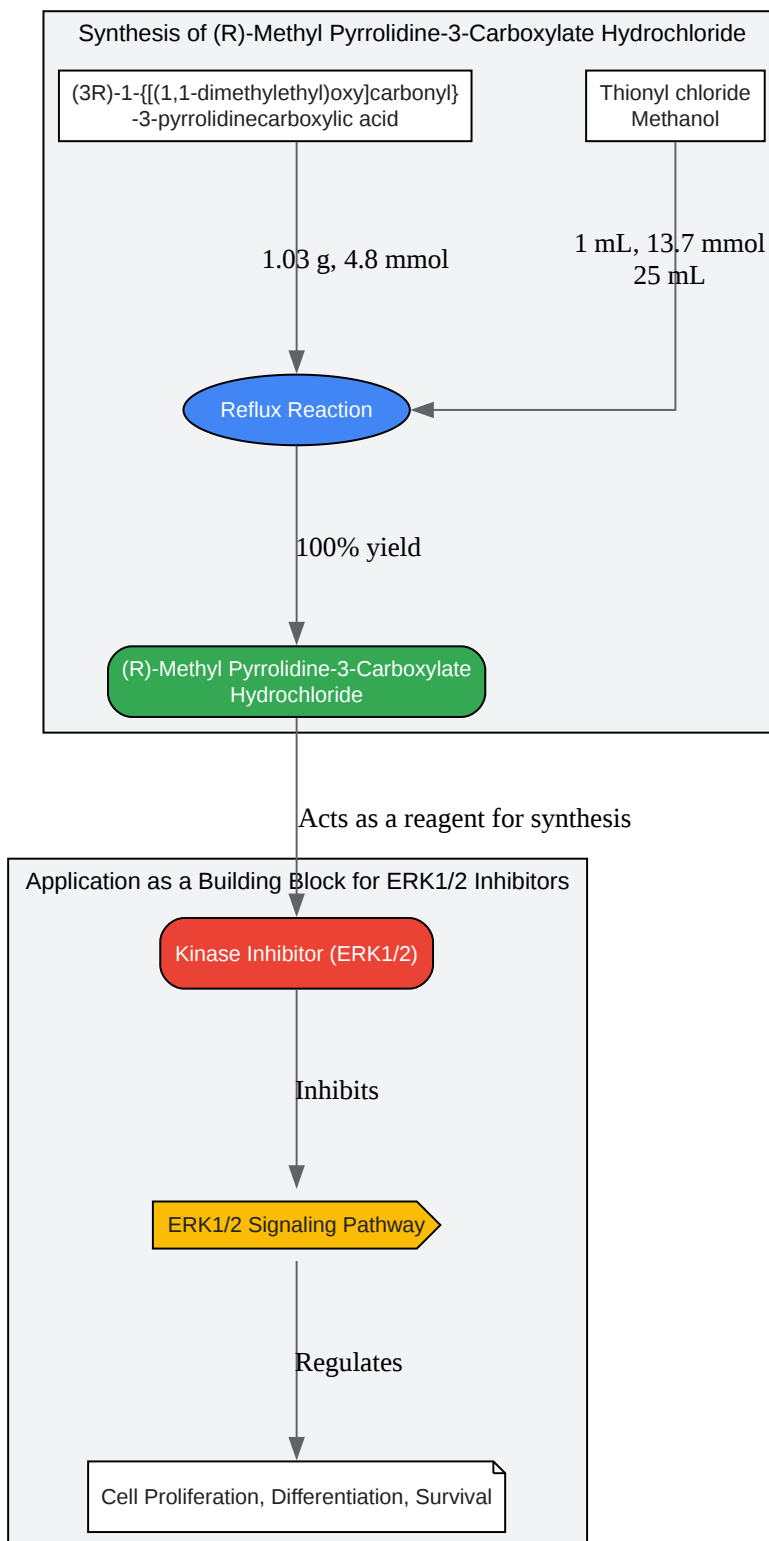
Methyl pyrrolidine-3-carboxylate hydrochloride is a pyrrolidine derivative widely utilized as an intermediate in the synthesis of various pharmaceutical compounds.^[1] Its chemical properties are summarized below.

Property	Value	Source
Molecular Formula	C ₆ H ₁₁ NO ₂ ·HCl	[2][3]
C ₆ H ₁₂ ClNO ₂	[4][5][6]	
Molecular Weight	165.61 g/mol	[2][3][7]
165.62 g/mol	[4][5][6]	
Appearance	Cream crystalline powder to oil	[7]
CAS Number	198959-37-4	[2][3][4][6][7]

Synthesis and Application Workflow

The following diagram illustrates the synthetic pathway to (R)-**Methyl Pyrrolidine-3-Carboxylate Hydrochloride** and its subsequent application as a key intermediate in the synthesis of kinase inhibitors that target the ERK1/2 signaling pathway.

Workflow: Synthesis and Application in Kinase Inhibitor Development

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Caption: Synthesis workflow and application in targeting the ERK1/2 pathway.

Experimental Protocols

Synthesis of (R)-Methyl Pyrrolidine-3-Carboxylate Hydrochloride

This protocol details the synthesis of the (R)-enantiomer of **methyl pyrrolidine-3-carboxylate hydrochloride** from (3R)-1-[[[(1,1-dimethylethyl)oxy]carbonyl]-3-pyrrolidinecarboxylic acid.

Materials:

- (3R)-1-[[[(1,1-dimethylethyl)oxy]carbonyl]-3-pyrrolidinecarboxylic acid (1.03 g, 4.8 mmol)
- Methanol (25 mL)
- Thionyl chloride (1 mL, 13.7 mmol)
- Dichloromethane
- Nitrogen atmosphere

Procedure:

- To a stirred solution of (3R)-1-[[[(1,1-dimethylethyl)oxy]carbonyl]-3-pyrrolidinecarboxylic acid in methanol, add thionyl chloride dropwise at room temperature under a nitrogen atmosphere.
- Heat the reaction mixture to reflux for 2 hours.
- Cool the mixture to room temperature.
- Concentrate the reaction mixture.
- Dissolve the crude product in dichloromethane.
- Further concentrate the solution to yield methyl (3R)-3-pyrrolidine carboxylic acid hydrochloride as an off-white solid (0.792 g, 100% yield).

Characterization: The product can be characterized by ^1H NMR spectroscopy.

- ^1H NMR (400 MHz, CDCl_3): δ 9.93 (m, 2H), 3.74 (s, 3H), 3.58 (br s, 2H), 3.42 (br s, 2H), 3.26 (m, 1H), 2.36-2.25 (m, 2H).

Role in Targeting the ERK1/2 Signaling Pathway

The extracellular signal-regulated kinase (ERK) 1/2 signaling pathway is a crucial cascade that governs a multitude of cellular processes, including proliferation, differentiation, and survival.^[7] Dysregulation of the ERK1/2 pathway is a common feature in various cancers.^[2] (R)-**Methyl pyrrolidine-3-carboxylate hydrochloride** serves as a valuable reagent in the synthesis of kinase inhibitors designed to target components of the ERK1/2 pathway.^[8]

The general mechanism of the ERK1/2 pathway involves a cascade of protein kinases: Ras activates Raf, which in turn activates MEK (MAP2K), leading to the activation of ERK1/2 (MAPK1/2).^[2] Activated ERK1/2 then phosphorylates a variety of downstream substrates, including transcription factors, which regulate gene expression and control cellular outcomes. By utilizing (R)-**methyl pyrrolidine-3-carboxylate hydrochloride** in the synthesis of specific inhibitors, researchers can develop therapeutic agents that modulate the activity of this critical signaling pathway.

The following diagram provides a simplified overview of the ERK1/2 signaling cascade.

```

graph TD
    CM[Cell Membrane] --- RTK[Receptor Tyrosine Kinases (RTKs)]
    RTK -- Activates --> Ras[Ras]
    Ras --- MEK[MEK]
    MEK --- ERK[ERK]
    ERK --- Nucleus[Nucleus]
    Nucleus --- DNA[DNA]
    DNA --- Transcription[Transcription]
    Transcription --- mRNA[mRNA]
    mRNA --- Translation[Translation]
    Translation --- Protein[Protein]
    Protein --- Effectors[Effectors]
    Effectors --- Response[Response]
  
```

Activates

Ras

Activates

Cytoplasm

Raf

Activates

MEK

Activates

ERK1/

Translocates and Activates

Nucleus

Transcription Factors

Regulates

Gene Expression

Leads to

Cellular Response
(Proliferation, Survival, etc.)

Caption: Overview of the core components of the ERK1/2 signaling cascade.

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